

Production and Chemical Characteristics

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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Diarylide pigments are produced by reacting a doubly diazotized aromatic diamine, specifically 3,3'-dichlorobenzidine derivatives, with acetoacetanilide [1]. The core structure is a disazo compound, but it exists predominantly in the more stable **bis-keto-hydrazone tautomeric form** [1]. X-ray crystallography shows the molecule is nearly planar [2].

While Pigment Yellow 12 is the baseline compound, the properties can be finely tuned by modifying the coupling component, leading to other commercial pigments [3]:

- **Pigment Yellow 13:** Higher transparency, derived from acetoacet-meta-xylidide [3].
- **Pigment Yellow 14:** Better heat and solvent resistance, derived from acetoacet-ortho-toluidine [3].
- **Pigment Yellow 83:** Excellent durability and high transparency, derived from acetoacet-2,5-dimethoxy-4-chloroanilide [3].

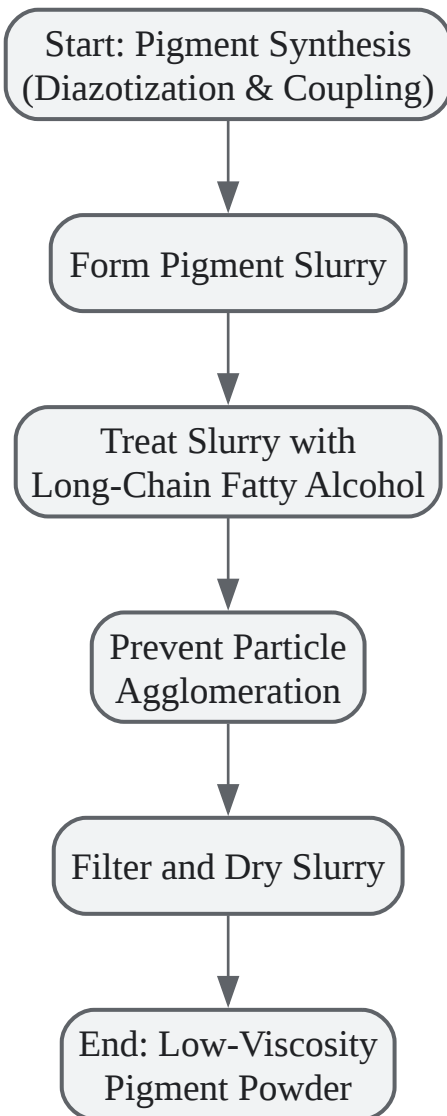
Experimental and Industrial Protocols

Standard Synthesis Protocol

The synthesis involves diazotization of 3,3'-dichlorobenzidine followed by coupling with acetoacetanilide [1]. The process must be controlled for temperature and pH to ensure correct crystal formation and particle size.

Viscosity Reduction for Liquid Inks

A patented method improves performance in liquid inks by treating the pigment slurry with **long-chain fatty alcohols** [3]. This treatment reduces particle agglomeration during drying, lowering the ink's viscosity without compromising transparency or gloss [3]. The general workflow is as follows:



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Industrial process to produce low-viscosity Diarylide Yellow pigment [3]

Chronic Toxicity Study Protocol

A key carcinogenicity study provides a model for safety assessment [4]:

- **Test Subjects:** Mice and rats.
- **Study Duration:** 104 weeks (2 years).
- **Administration:** Diets containing 0.1%, 0.3%, and 0.9% of purified diarylide pigments.
- **Observations:** Monitored for effects on growth, food intake, health, survival, and histology of various tissues.
- **Conclusion:** The study found no significant correlation between treatment and tumor incidence, suggesting the pigments were not absorbed or metabolically split into 3,3'-dichlorobenzidine in the body [4].

Applications and Market Use

Diarylide Yellow is one of the most common organic yellow pigments. Its key applications and market context are shown in the table below.

Aspect	Details
Primary Applications	Printing inks (major use, over 45% of consumption) [5], Paints & Coatings, Plastics, Textiles [6] [1] [7]
Function	Provides color, vibrancy, and stability in end products [1] [5]
Key Market Driver	Demand from packaging industry, especially for food-grade inks [5]
Regional Demand	Asia-Pacific is the largest market (60% of global demand) [5]
Global Market Trend	Shift towards sustainable, heavy-metal-free pigments [7] [5]

Toxicity and Handling

- **Stability:** The pure pigment is **not readily absorbed** by the body and does not significantly metabolize into 3,3'-dichlorobenzidine (DCB) under normal conditions [4].
- **Primary Hazard:** When heated above **200 °C**, it can degrade and release 3,3'-dichlorobenzidine, a compound classified as a potential carcinogen [1].

- **Other Hazards:** Emits toxic fumes of chlorine and nitrogen oxides when heated to decomposition [8].
- **Handling:** Use with adequate ventilation. For fire involving this combustible powder, use dry chemical, CO₂, or Halon extinguishers [8].

Key Takeaways for Researchers

- Diarylide Yellow is a high-volume, cost-effective pigment with a well-established safety profile for typical applications like printing inks.
- Its main research and safety concerns relate to **thermal degradation** and potential release of dichlorobenzidine during high-temperature processing.
- Ongoing innovation focuses on eco-friendly formulations and performance enhancements for digital printing and automotive coatings [7] [5].

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